

Application Note and Protocol: Standard Operating Procedure for Anilazine Stock Solution Preparation

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Compound of Interest

Compound Name: Anilazine

Cat. No.: B1666039

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Introduction

Anilazine is a triazine fungicide historically used to control a variety of fungal diseases on crops, turf, and ornamental plants.[1][2][3][4] In a research context, particularly in drug development and agricultural science, the preparation of accurate and stable stock solutions is fundamental for obtaining reproducible experimental results. **Anilazine** is a white to tan crystalline solid that is practically insoluble in water but shows moderate solubility in organic solvents.[1][3][4][5][6] This document provides a standardized operating procedure for the safe handling and preparation of **Anilazine** stock solutions, tailored for researchers, scientists, and professionals in drug development.

Safety Precautions

Anilazine presents several handling hazards. It is classified as a severe eye irritant and a skin irritant upon prolonged contact.[7][8] Inhalation of the powder can be fatal, and the compound is very toxic to aquatic life with long-lasting effects.[7][8] Therefore, strict adherence to safety protocols is mandatory.

- Personal Protective Equipment (PPE): Always wear a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.[7][8] When handling the solid compound, a NIOSH-approved respirator is required to prevent inhalation.[6][8]

- Ventilation: All handling of solid **Anilazine** and preparation of its solutions should be performed inside a certified chemical fume hood.[8]
- Spill Management: In case of a spill, dampen the solid material with 60-70% methanol, transfer it to a sealed container for disposal, and wash the contaminated surfaces with a methanol and then soap and water solution.[6]
- Disposal: Dispose of waste materials in accordance with local, regional, and national regulations. Avoid release into the environment.[7][8]

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **Anilazine** relevant to stock solution preparation.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₅ Cl ₃ N ₄	[5][9]
Molecular Weight	275.52 g/mol	[4][9]
Appearance	White to tan crystalline powder/solid	[1][2][3][5]
Melting Point	159-160 °C	[2][4][5]
Aqueous Solubility	Insoluble (<10 mg/L)	[1][3][4][5]
Organic Solvents	Soluble in DMSO.[9] Moderately soluble in other organic solvents.[1][5]	
Stability	Stable in neutral and slightly acidic media.[1][6] Hydrolyzes upon heating with alkalis.[6]	
Incompatibilities	Oils and alkaline materials.[3] [5][7] Slightly corrosive to some metals.[5][7]	
Powder Storage	Store at ambient temperature in a dry, well-ventilated place away from incompatible materials.	
Stock Solution Storage	Short-term (days to weeks): 0 - 4 °C, protected from light.[9] Long-term (months): -20 °C, protected from light.[9]	

Experimental Protocol: Preparation of a 10 mM Anilazine Stock Solution in DMSO

This protocol describes the preparation of 10 mL of a 10 mM **Anilazine** stock solution. Adjustments can be made based on the desired concentration and volume.

Materials

- **Anilazine** powder (MW: 275.52 g/mol)
- Dimethyl sulfoxide (DMSO), anhydrous or molecular biology grade
- 15 mL conical tube or volumetric flask
- Analytical balance
- Spatula
- Micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional)
- Cryo-storage vials (amber or wrapped in foil)

Equipment

- Chemical fume hood
- Personal Protective Equipment (PPE) as specified in the safety section

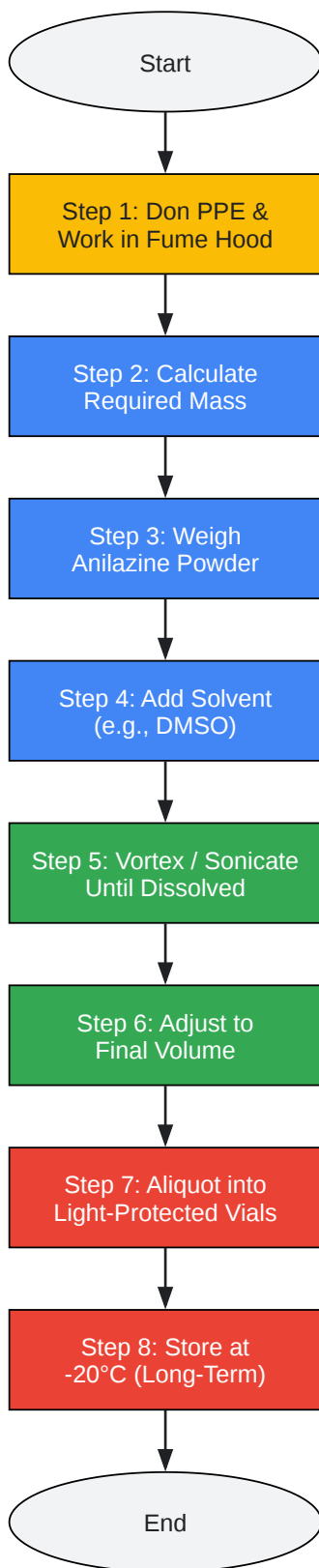
Procedure

- Calculate Required Mass:
 - Use the formula: $\text{Mass (g)} = \text{Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - For 10 mL of a 10 mM solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.010 \text{ L} \times 275.52 \text{ g/mol} = 0.027552 \text{ g} = 2.76 \text{ mg}$
- Weighing the Compound:
 - Perform this step in a chemical fume hood.

- Don appropriate PPE, including a respirator.
- Place a weigh boat on the analytical balance and tare it.
- Carefully weigh out 2.76 mg of **Anilazine** powder and record the exact weight.
- Dissolution:
 - Transfer the weighed **Anilazine** powder to a 15 mL conical tube or a 10 mL volumetric flask.
 - Using a micropipette, add approximately 8 mL of DMSO to the tube.
 - Cap the tube securely and vortex vigorously for 1-2 minutes until the solid is completely dissolved. A clear solution should be formed.
 - If dissolution is slow, brief sonication in a water bath may be used to facilitate the process.
- Final Volume Adjustment:
 - Once the solid is fully dissolved, carefully add DMSO to bring the total volume to exactly 10 mL.
 - Invert the capped tube or flask several times to ensure the solution is homogeneous.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in amber cryo-vials to avoid repeated freeze-thaw cycles and exposure to light.
 - Label each vial clearly with the compound name ("**Anilazine**"), concentration (10 mM in DMSO), preparation date, and your initials.
 - For short-term storage (up to a few weeks), store the aliquots at 0 - 4 °C.^[9]
 - For long-term storage (months), store the aliquots at -20 °C.^[9]

Workflow Visualization

The following diagram illustrates the logical flow for the preparation of the **Anilazine** stock solution.



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Anilazine stock solution preparation workflow.

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